

# Batabulin sodium pharmacokinetics IP injection

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## Compound Focus: Batabulin Sodium

CAS No.: 195533-98-3

Cat. No.: S548456

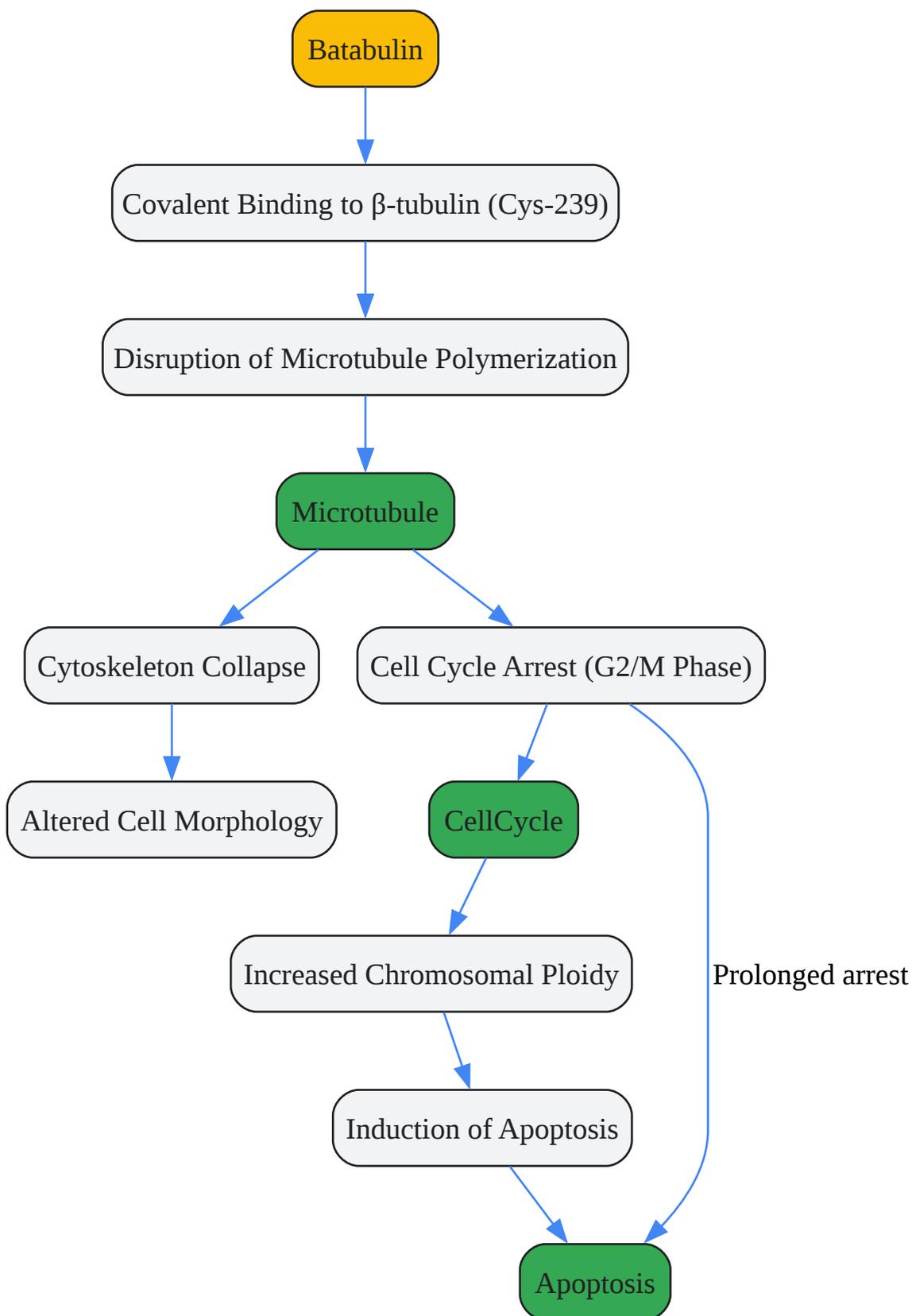
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## Drug Profile & Mechanism of Action

**Batabulin sodium** (T138067 sodium) is a synthetic pentafluorophenylsulfonamide with potential antineoplastic activity [1]. Its primary characteristics are summarized below:

Property	Description
Drug Type	Small molecule, antineoplastic/antitumor agent [2] [3] [4]
Molecular Formula	$C_{13}H_6F_6NNaO_3S$ [2] [4]
Molecular Weight	393.24 g/mol [2] [4]
CAS Registry	195533-98-3 [2] [4]
Target	$\beta$ -tubulin (specifically $\beta 1$ , $\beta 2$ , and $\beta 4$ isotypes) [2]
Mechanism of Action	Covalently binds to a conserved cysteine residue (Cys-239) on $\beta$ -tubulin isotypes, disrupting microtubule polymerization. This leads to cytoskeletal collapse, cell-cycle arrest at the G2/M boundary, and induction of apoptotic cell death [2] [5] [1].
Key Feature	Maintains efficacy against multidrug-resistant (MDR) tumors [6].

The following diagram illustrates the mechanism of action and downstream effects of **Batabulin sodium**:



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## In Vitro & In Vivo Experimental Data

Experimental data demonstrates the cytotoxic effects of Batabulin in cellular and animal models.

**Table 1: In Vitro Efficacy in MCF7 Cells** [2] [5]

Assay Type	Cell Line	Concentration	Incubation Time	Key Findings
Cell Cycle Analysis	MCF7	30, 100, 300 nM	24 hours	25-30% of cells showed tetraploid (4n) DNA content, indicating arrest at the G2/M boundary.
Apoptosis Analysis	MCF7	30, 100, 300 nM	24-48 hours	25-30% apoptosis at 24h; 50-80% apoptosis after 48h exposure to 100 nM Batabulin.

**Table 2: In Vivo Efficacy in Mouse Xenograft Model** [2] [5] [1]

Parameter	Details
Animal Model	Male athymic nude mice (nu/nu), 6-8 weeks old, 20-25 g, injected with CCRF-CEM cells.
Dosage	40 mg/kg
Route	Intraperitoneal (IP) injection
Dosing Schedule	Once per week; on days 5, 12, and 19.
Experimental Outcome	Impaired growth of drug-sensitive CCRF-CEM tumors.

## Intraperitoneal Administration Protocol

The intraperitoneal (IP) route is common in rodent studies due to its relative simplicity, ability to handle larger volumes, and rapid absorption into systemic circulation [7].

**Rationale for IP Route:** The peritoneal cavity's large surface area and rich blood supply facilitate efficient absorption of both small and large molecules. Small molecules like **Batabulin sodium** (MW 393.24) are primarily absorbed via diffusion into the splenic and mesenteric capillaries, draining into the portal vein [7] [8].

**Recommended Formulation for IP Injection:** Based on available solubility data, the following formulation is suggested for in vivo studies [5]:

- **Formulation 3:** DMSO : Corn oil = 10 : 90
- **Preparation:** Take 100  $\mu$ L of a 25 mg/mL DMSO stock solution of **Batabulin sodium** and add to 900  $\mu$ L of corn oil. Mix well to obtain a clear or suspension solution of 2.5 mg/mL, ready for animal injection.

### IP Injection Procedure:

- **Restraint:** Restrain the mouse with one hand and tilt its head backward to expose the abdomen [8].
- **Site:** Insert the needle at a shallow angle through the abdominal musculature in the **lower left quadrant** to avoid the cecum located on the right side [8].
- **Injection:** Insert the needle 2-3 mm, retract the syringe plunger slightly to check for penetration of organs or blood vessels, and reposition if necessary. Inject the solution slowly but steadily [8].
- **Volume:** Volumes up to 10 mL/kg can be safely administered to rodents via this route [7].

## Experimental Protocols for Researchers

### Protocol 1: In Vitro Cell Cycle Analysis via DNA Content

- **Cell Line:** MCF7 human breast cancer cells.
- **Compound Treatment:** Prepare **Batabulin sodium** in DMSO. Treat cells at final concentrations of 30, 100, and 300 nM for 24 hours. Include a DMSO-only vehicle control.
- **Procedure:** After treatment, harvest and fix the cells. Stain cellular DNA with a fluorescent dye like Propidium Iodide (PI) and analyze using a flow cytometer.
- **Data Analysis:** The percentage of cells in each phase of the cell cycle (G1, S, G2/M) is determined based on DNA content. An increase in the population with 4n DNA content indicates G2/M phase

arrest [2] [5].

## Protocol 2: In Vivo Efficacy Study in Xenograft Models

- **Animal Model:** Establish a xenograft model by subcutaneously injecting drug-sensitive cancer cells (e.g., CCRF-CEM) into immunocompromised mice.
- **Dosing Solution:** Prepare **Batabulin sodium** as per the "Recommended Formulation" above (2.5 mg/mL in 10% DMSO/90% corn oil).
- **Study Design:**
  - **Treatment Group: Batabulin sodium** at 40 mg/kg, administered via IP injection.
  - **Control Group:** Vehicle control (10% DMSO/90% corn oil), administered via IP injection.
- **Dosing Schedule:** Administer the first dose on day 5 post-tumor implantation, followed by subsequent doses once weekly on days 12 and 19.
- **Endpoint Monitoring:** Monitor tumor volume and body weight regularly throughout the study. Compare the tumor growth in the treatment group against the control group to assess efficacy [2] [5].

## Important Considerations for Use

- **For Research Use Only:** **Batabulin sodium** and these protocols are intended for research purposes only and not for human or veterinary use [2] [5] [1].
- **Clinical Development Status:** **Batabulin sodium** has been evaluated in clinical trials, with its highest development phase listed as "Discontinued" after Phase 2/3 trials for unresectable hepatocellular carcinoma [3].
- **Handling and Storage:** The powder should be stored at -20°C. Solutions in DMSO should be stored at -80°C for long-term storage (6 months) [5] [1].

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